

Technical Safety Guide: Methyl Isopropyl Carbonate (MIPC)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl isopropyl carbonate

CAS No.: 51729-83-0

Cat. No.: B1599540

[Get Quote](#)

Handling, Hazards, and Critical Distinctions in Drug Synthesis

Part 1: Chemical Identity & Strategic Context

In the context of drug development, **Methyl Isopropyl Carbonate** (MIPC) is primarily utilized as a specialized reagent for introducing carbonate motifs or as a polar aprotic solvent substitute. However, its safety profile is frequently conflated with **Chloromethyl Isopropyl Carbonate** (CMIC), a key intermediate in the synthesis of antiviral prodrugs (e.g., Tenofovir disoproxil).

This guide addresses the specific hazards of MIPC while establishing a "Safety Firewall" against the mistaken identity of CMIC, which poses significantly higher risks.

Physicochemical Profile (MIPC)

Property	Value	Relevance to Safety
IUPAC Name	Methyl propan-2-yl carbonate	Standard nomenclature
CAS Number	56525-42-9	CRITICAL: Verify against CMIC (35180-01-9)
Molecular Formula	C ₅ H ₁₀ O ₃	Non-halogenated
Boiling Point	~135°C (Predicted)	Moderate volatility
Flash Point	~34°C (Closed Cup)	Flammable Liquid (Category 3)
Density	0.98 g/cm ³	Floats on water; difficult to extinguish with water jets
Solubility	Miscible in organic solvents	Lipophilic transport vector

The "Lethal Ambiguity": MIPC vs. CMIC

In high-throughput synthesis labs, the acronym overlap and structural similarity can lead to catastrophic errors.

- MIPC (**Methyl Isopropyl Carbonate**): Flammable, mild irritant. Used for alkoxycarbonylation.[\[1\]](#)
- CMIC (**Chloromethyl Isopropyl Carbonate**): Corrosive, alkylating agent, severe eye damage.[\[2\]](#) Used for prodrug derivatization (POC group installation).

“

Process Safety Directive: All inventory logs must explicitly flag "CHLORO" derivatives. Never substitute CMIC protocols for MIPC without upgrading engineering controls to Containment Level 3.

Part 2: Hazard Identification & Toxicology[\[3\]](#)

GHS Classification (MIPC)

Based on aggregated ECHA notifications and SDS data, MIPC is classified primarily for its physical hazards.

- H226: Flammable liquid and vapor.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H315: Causes skin irritation (Category 2).
- H319: Causes serious eye irritation (Category 2A).
- H335: May cause respiratory irritation (Single Exposure).[\[5\]](#)

Mechanism of Action & Toxicology

Unlike the alkylating nature of CMIC, MIPC acts primarily as a solvent and mild acylating agent.

- Inhalation: Vapors act as a respiratory irritant.[\[6\]](#) High concentrations may induce central nervous system (CNS) depression (dizziness, drowsiness) typical of ester solvents.
- Metabolism: Likely hydrolyzed by carboxylesterases into methanol, isopropanol, and carbon dioxide.
 - Toxicological Note: The metabolic release of methanol is generally sub-toxic at standard occupational exposure limits but relevant in confined space leaks.

Part 3: Experimental Handling & Synthesis Protocols

Synthesis of MIPC (Laboratory Scale)

Context: Preparation of MIPC from Methyl Chloroformate and Isopropanol.

Reaction Scheme:

Protocol Steps:

- Setup: Flame-dried 3-neck round bottom flask equipped with a pressure-equalizing addition funnel, N₂ inlet, and temperature probe.

- Charging: Charge Isopropanol (1.0 eq) and Pyridine (1.1 eq) in anhydrous DCM at 0°C.
- Addition: Dropwise addition of Methyl Chloroformate (1.0 eq) over 30 minutes. Exothermic control is critical.
- Quench: Quench with saturated NH_4Cl solution.
- Isolation: Wash organic layer with 1M HCl (to remove pyridine), then brine. Dry over MgSO_4 .
- Purification: Fractional distillation. Safety Check: Ensure bath temperature does not exceed 150°C to prevent thermal decomposition.

Engineering Controls

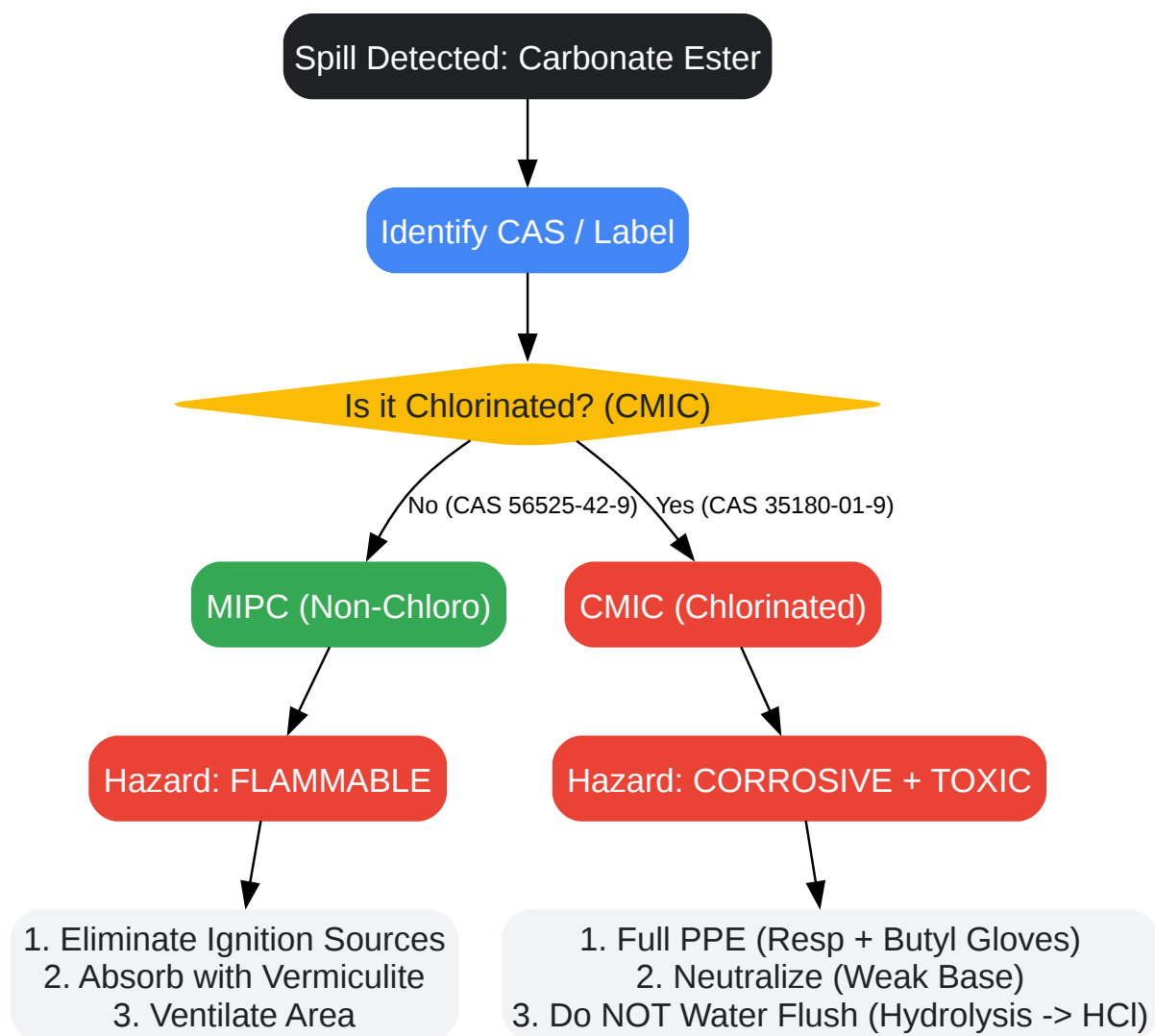
- Ventilation: Fume hood with face velocity >100 fpm.
- Glove Selection:
 - Recommended: Butyl Rubber or Silver Shield (EVOH) for prolonged contact.
 - Splash Only: Nitrile (MIPC penetrates nitrile rapidly due to ester functionality).
- Static Control: Ground/bond all transfer vessels. Use spark-proof tools.

Part 4: Emergency Response & Decision Logic

In the event of a release, the response must differentiate between MIPC (Flammability risk) and potential CMIC contamination (Corrosivity risk).

Visualizing the Response Workflow

The following diagram outlines the decision logic for spill management, emphasizing the distinction between the two carbonates.



[Click to download full resolution via product page](#)

Caption: Emergency response decision tree distinguishing **Methyl Isopropyl Carbonate** (MIPC) from **Chloromethyl Isopropyl Carbonate** (CMIC).

Fire Fighting Measures

- Media: Alcohol-resistant foam, dry chemical, or CO₂.^[5]
- Contraindication: Do not use high-volume water jets; MIPC is less dense than water and may spread the fire.

- Decomposition: Thermal decomposition produces CO, CO₂, and potentially acrid smoke.

Part 5: Drug Development Applications[1][7]

Use as a Reagent

MIPC is used in transesterification reactions to synthesize asymmetric carbonates or carbamates without using phosgene.

- Advantage:[1][3][7][8] Safer than methyl chloroformate for introducing the methyl carbonate moiety.
- Green Chemistry: Generates isopropanol as a byproduct rather than HCl (if used in transesterification modes).

The "Prodrug" Connection (Contextual Awareness)

While MIPC is the topic, researchers often search for it when actually needing **Chloromethyl Isopropyl Carbonate** for synthesizing Tenofovir Disoproxil.

- Mechanism: The chloromethyl group of CMIC undergoes nucleophilic substitution with the phosphonic acid of Tenofovir. MIPC cannot perform this function as it lacks the leaving group (Cl).
- Impurity Profile: MIPC can appear as a degradation product in CMIC supplies if stored improperly (hydrolysis/reduction), potentially affecting yield calculations in GMP settings.

References

- PubChem. (n.d.). **Methyl isopropyl carbonate** (Compound CID 7021530).[4] National Library of Medicine.[4] Retrieved January 29, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.).[4] C&L Inventory: **Methyl isopropyl carbonate**. Retrieved January 29, 2026, from [\[Link\]](#)
- NBIInno. (n.d.). **Chloromethyl Isopropyl Carbonate** (CMIC) for Tenofovir Synthesis. (Cited for comparative hazard context). Retrieved January 29, 2026, from [\[Link\]](#)

- New Jersey Department of Health. (2016). Hazardous Substance Fact Sheet: Methyl Isopropyl Ketone (Structural Analog for Flammability). Retrieved January 29, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN103922938A - Method for synthesizing chloromethyl isopropyl carbonate - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. tcichemicals.com [\[tcichemicals.com\]](https://tcichemicals.com)
- 3. assets.thermofisher.com [\[assets.thermofisher.com\]](https://assets.thermofisher.com)
- 4. Methyl isopropyl carbonate | C₅H₁₀O₃ | CID 7021530 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. capotchem.com [\[capotchem.com\]](https://capotchem.com)
- 6. datasheets.scbt.com [\[datasheets.scbt.com\]](https://datasheets.scbt.com)
- 7. nbinno.com [\[nbinno.com\]](https://nbinno.com)
- 8. CN104844459A - Chloromethyl isopropyl carbonate preparation method - Google Patents [\[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [Technical Safety Guide: Methyl Isopropyl Carbonate (MIPC)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599540/docs#technical-safety-guide-methyl-isopropyl-carbonate-mipc\]](https://www.benchchem.com/product/b1599540/docs#technical-safety-guide-methyl-isopropyl-carbonate-mipc)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)